

Antifungal Properties of 1-Deacetylnimbolinin B: A Review of Available Scientific Evidence

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Compound of Interest

Compound Name: 1-Deacetylnimbolinin B

Cat. No.: B12435426

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For the attention of: Researchers, Scientists, and Drug Development Professionals

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Executive Summary

This technical guide addresses the current scientific understanding of the antifungal properties of **1-Deacetylnimbolinin B**, a nimbolinin-type limonoid. A comprehensive review of existing scientific literature reveals a significant gap in the investigation of this specific compound's antifungal efficacy. While the broader class of limonoids, particularly those isolated from the Meliaceae family (e.g., *Azadirachta indica* and *Melia toosendan*), is known for a range of bioactive properties including antifungal effects, data specifically pertaining to **1-Deacetylnimbolinin B** is exceptionally scarce. One study qualitatively notes "low antifungal activity" for this compound, but critically lacks the quantitative data and detailed experimental protocols necessary for a thorough technical evaluation. Consequently, this document serves to highlight the current void in research and proposes avenues for future investigation, rather than providing an in-depth analysis based on robust data.

Introduction to 1-Deacetylnimbolinin B

1-Deacetylnimbolinin B is a naturally occurring tetranortriterpenoid, a class of compounds also known as limonoids. It has been isolated from the fruits of *Melia toosendan*, a plant belonging to the Meliaceae family, which is a rich source of bioactive secondary metabolites.^[1]
^[2] The general class of limonoids has garnered significant scientific interest due to a wide

array of biological activities, including insecticidal, cytotoxic, and antimicrobial properties.[1][3] However, the bioactivity of individual limonoids can vary significantly.

Current State of Antifungal Activity Research

A diligent search of scientific databases and literature has yielded very limited information specifically on the antifungal properties of **1-Deacetylningbolinin B**. The available information can be summarized as follows:

- **Qualitative Assessment:** A single study that involved the isolation and characterization of two new limonoids from the fruits of *Melia toosendan* also reported on the bioactivity of other isolated compounds, including **1-deacetylningbolinin B**. This study concluded that **1-deacetylningbolinin B** exhibits "no antibacterial activity and only low antifungal activity".[4]
- **Lack of Quantitative Data:** Crucially, the aforementioned study did not provide any quantitative data to substantiate the claim of "low antifungal activity".[4] Essential metrics for evaluating antifungal efficacy, such as Minimum Inhibitory Concentration (MIC) or Minimum Fungicidal Concentration (MFC) values against specific fungal species, are not available in the public domain.
- **General Classification:** Some commercial suppliers of chemical compounds may classify **1-Deacetylningbolinin B** as an "antifungal limonoid".[1][3] This is likely a broad categorization based on the known properties of the larger limonoid class and should not be interpreted as evidence of specific, potent activity for this particular compound without supporting experimental data.

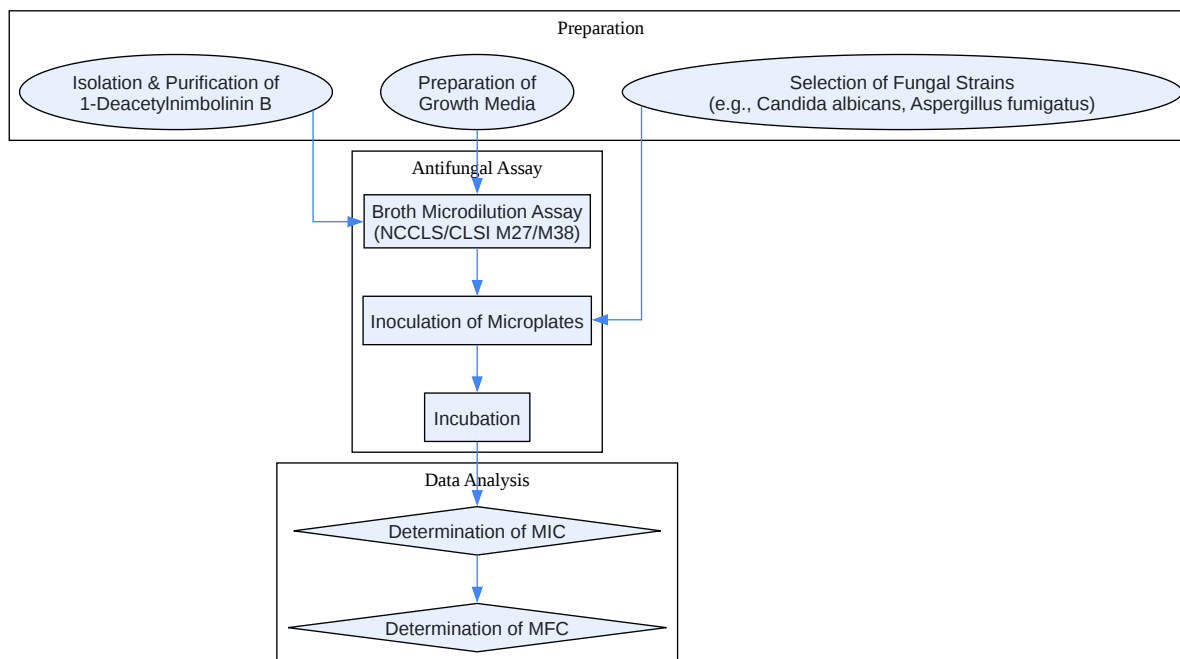
Data Presentation

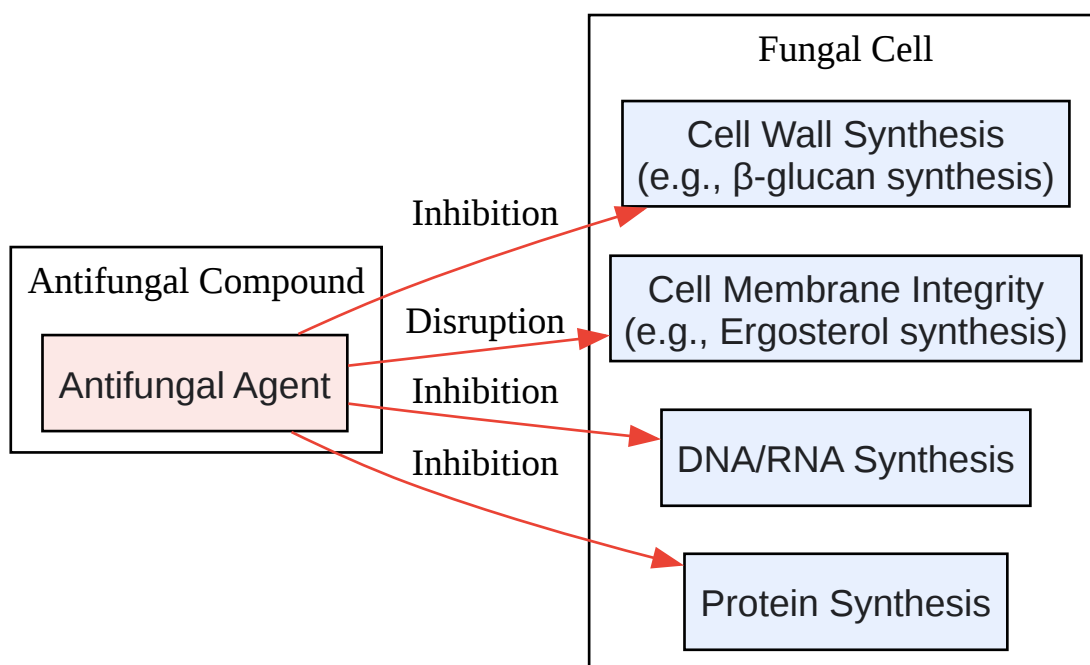
Due to the absence of quantitative data in the reviewed literature, a structured table summarizing the antifungal activity of **1-Deacetylningbolinin B** cannot be provided.

Experimental Protocols

Detailed methodologies for key experiments specifically investigating the antifungal properties of **1-Deacetylningbolinin B** are not available in the current body of scientific literature. To conduct future research in this area, the following general experimental workflow is proposed:

Proposed Experimental Workflow for Antifungal Susceptibility Testing





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